

Introduction: The Significance of Halogenated Pyrazoles in Modern Chemistry

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Compound of Interest

Compound Name: 4-chloro-3-methyl-1H-pyrazole

Cat. No.: B3417579

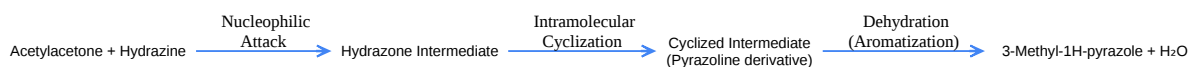
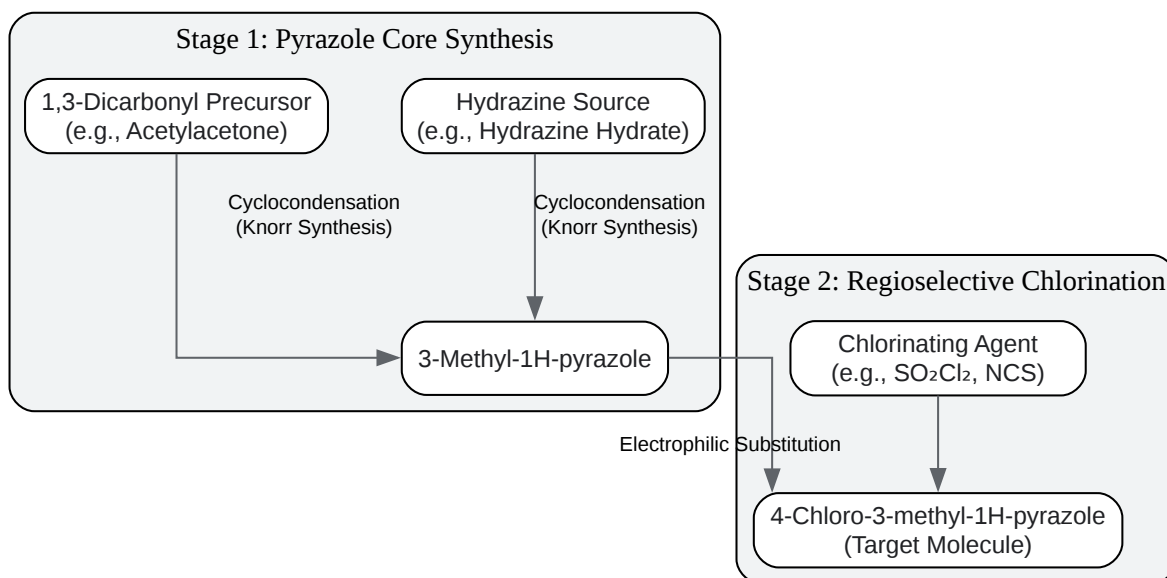
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The pyrazole nucleus is a cornerstone of heterocyclic chemistry, recognized as a "privileged scaffold" in medicinal chemistry and agrochemicals.^{[1][2]} Its derivatives exhibit a vast spectrum of biological activities, including anti-inflammatory, anticancer, antimicrobial, and antidiabetic properties.^{[1][3]} The strategic introduction of a halogen atom, such as chlorine, onto the pyrazole ring can profoundly modulate a molecule's physicochemical properties, including its lipophilicity, metabolic stability, and binding affinity to biological targets. This makes **4-chloro-3-methyl-1H-pyrazole** a highly valuable intermediate for the synthesis of complex pharmaceuticals and other functional materials.

This guide provides an in-depth exploration of the fundamental synthetic pathways to **4-chloro-3-methyl-1H-pyrazole**, designed for researchers, chemists, and drug development professionals. We will dissect the core synthetic strategy, which bifurcates into two primary stages: the construction of the 3-methyl-1H-pyrazole backbone and its subsequent regioselective chlorination at the C4 position.

Core Synthetic Strategy: A Two-Stage Approach

The most logical and widely applicable approach to synthesizing **4-chloro-3-methyl-1H-pyrazole** involves a sequential process. First, the pyrazole ring is constructed, and second, the chlorine atom is introduced. This strategy allows for greater control over the final product's substitution pattern.



3-Methyl-1H-pyrazole + Cl^+ Source
(e.g., from SO_2Cl_2)

Electrophilic Attack
at C4

Sigma Complex
(Wheland Intermediate)

Deprotonation &
Rearomatization

4-Chloro-3-methyl-1H-pyrazole + H^+

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References

- 1. mdpi.com [mdpi.com]
- 2. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis, Reactions and Medicinal Uses of Pyrazole | Pharmaguideline [pharmaguideline.com]
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